

GsMTx4 Application Notes and Protocols for HEK293 and Astrocyte Cell Lines

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Compound of Interest

Compound Name: GsMTx4

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These application notes provide detailed protocols and quantitative data for the use of **GsMTx4**, a potent and selective inhibitor of mechanosensitive ion channels (MSCs), in two commonly used cell lines: Human Embryonic Kidney 293 (HEK293) cells and astrocytes. **GsMTx4** is a valuable pharmacological tool for investigating the roles of MSCs, such as Piezo and TRP channels, in various physiological and pathological processes.

GsMTx4 in HEK293 Cells

HEK293 cells are a widely used platform for the heterologous expression of ion channels, making them an ideal system to study the specific effects of **GsMTx4** on channels like Piezo1 and Piezo2.

Quantitative Data Summary

The following table summarizes the key quantitative findings on the effects of **GsMTx4** on Piezo1 channels expressed in HEK293 cells.

Parameter	Value	Cell Type	Channel	Reference
Inhibition of Mechanically Induced Current	~80%	HEK293	Piezo1	[1] [2]
Concentration for ~80% Inhibition	Micromolar (μM) concentrations	HEK293	Piezo1	[1] [2]
Dissociation Constant (KD)	~155 nM	HEK293	Piezo1	[1] [2]
Association Rate (kon)	$7.0 \times 10^5 \text{ M}^{-1}\text{s}^{-1}$	HEK293	Piezo1	[1] [2]
Dissociation Rate (koff)	0.11 s^{-1}	HEK293	Piezo1	[1] [2]
Shift in Pressure-Gating Curve	~30 mmHg rightward shift	HEK293	Piezo1	[1] [2]
Inhibition of Piezo2 Currents	Significant inhibition at 5 μM and 10 μM	HEK-293	Piezo2	[3]

Experimental Protocols

This protocol describes the whole-cell patch-clamp technique to measure mechanically activated Piezo1 currents and their inhibition by **GsMTx4**.

Materials:

- HEK293 cells
- Plasmid DNA for human Piezo1
- Transfection reagent (e.g., FuGENE)
- Cell culture medium (e.g., DMEM)
- Extracellular solution (in mM): 145 NaCl, 5 KCl, 3 MgCl_2 , 0.1 CaCl_2 , 10 HEPES (pH 7.4)[\[4\]](#)

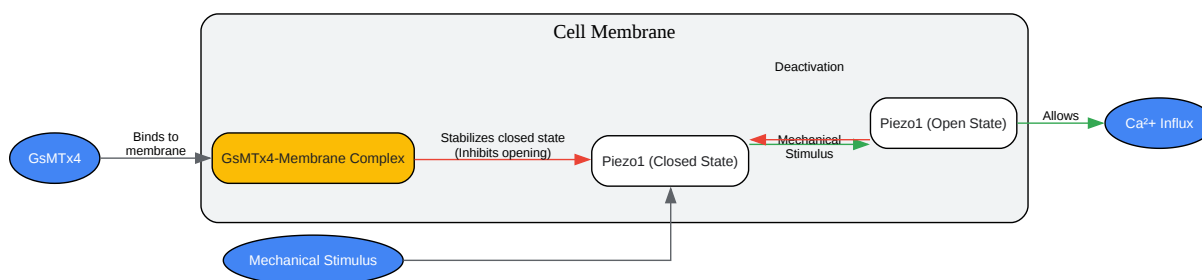
- Pipette solution (in mM): 133 CsCl, 10 HEPES (pH 7.4)[4]
- **GsMTx4** peptide
- High-speed pressure clamp system
- Patch-clamp amplifier and data acquisition system

Procedure:

- Cell Culture and Transfection:
 - Culture HEK293 cells in standard conditions.
 - 24-48 hours before the experiment, transfect the cells with the Piezo1 plasmid using a suitable transfection reagent according to the manufacturer's instructions.[1]
- Electrophysiology Setup:
 - Prepare borosilicate glass pipettes with a resistance of 2-5 MΩ when filled with the pipette solution.
 - Establish a whole-cell patch-clamp configuration on a transfected HEK293 cell.
 - Apply mechanical stimuli using a high-speed pressure clamp system to activate Piezo1 channels.[1] The stimulus can be a series of square pressure pulses.
- Data Recording:
 - Record the mechanically activated currents in the absence of **GsMTx4** (baseline).
 - Apply **GsMTx4** at the desired concentration (e.g., 1-5 μM) to the extracellular solution.[1]
 - Record the currents in the presence of **GsMTx4**.
 - To test for reversibility, perfuse the cell with the **GsMTx4**-free extracellular solution and record the currents again.[1]
- Data Analysis:

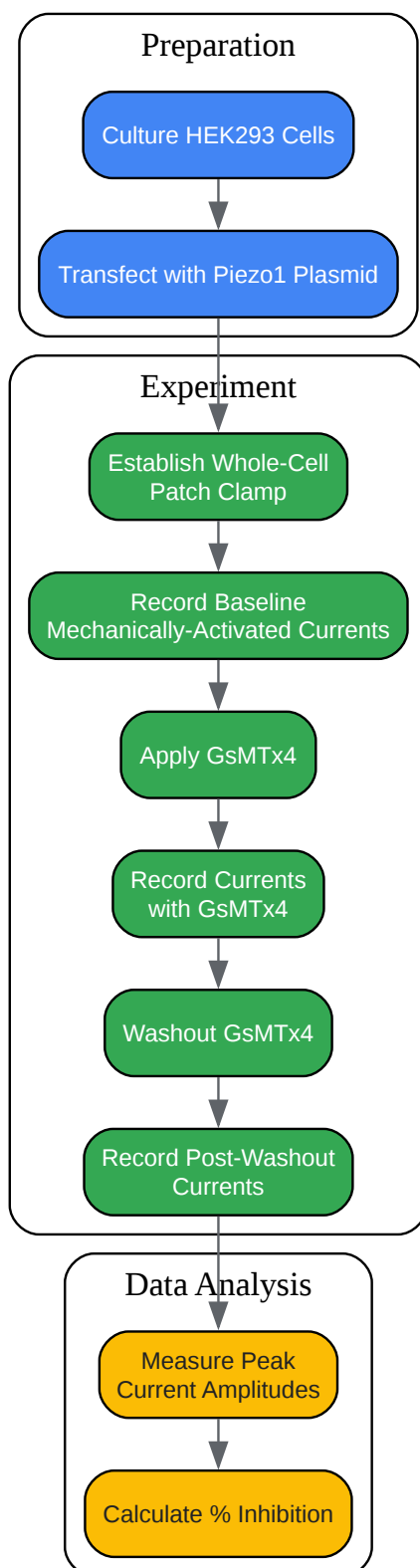
- Measure the peak amplitude of the mechanically activated currents before, during, and after **GsMTx4** application.
- Calculate the percentage of inhibition caused by **GsMTx4**.

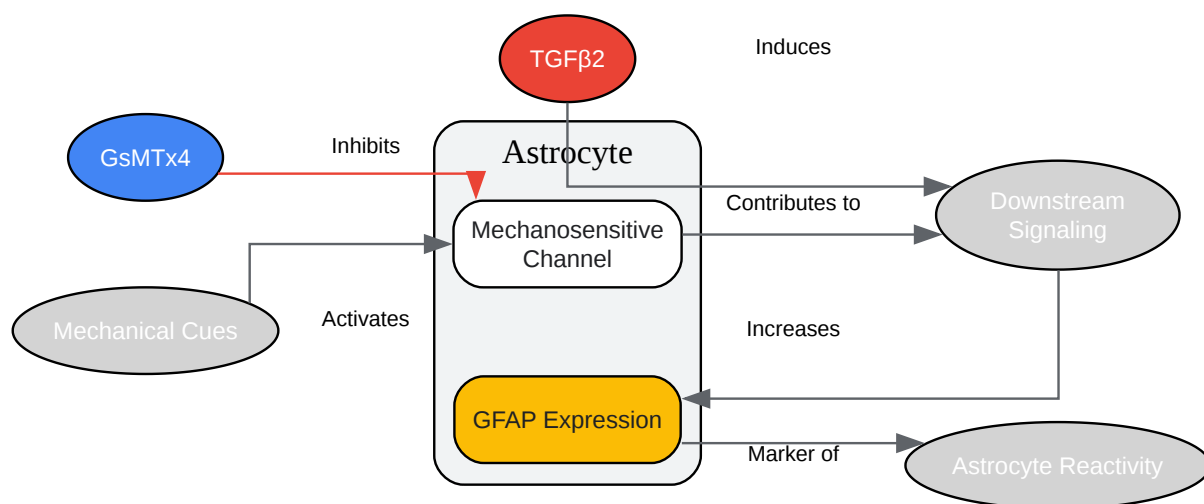
GsMTx4 does not block the pore of the mechanosensitive channel but rather acts as a "gating modifier." It is thought to insert into the outer leaflet of the cell membrane, altering the local membrane tension and making it more difficult for the channel to open in response to mechanical stress. This results in a rightward shift of the pressure-response curve, meaning a stronger mechanical stimulus is required to achieve the same level of channel activation.[1][2]

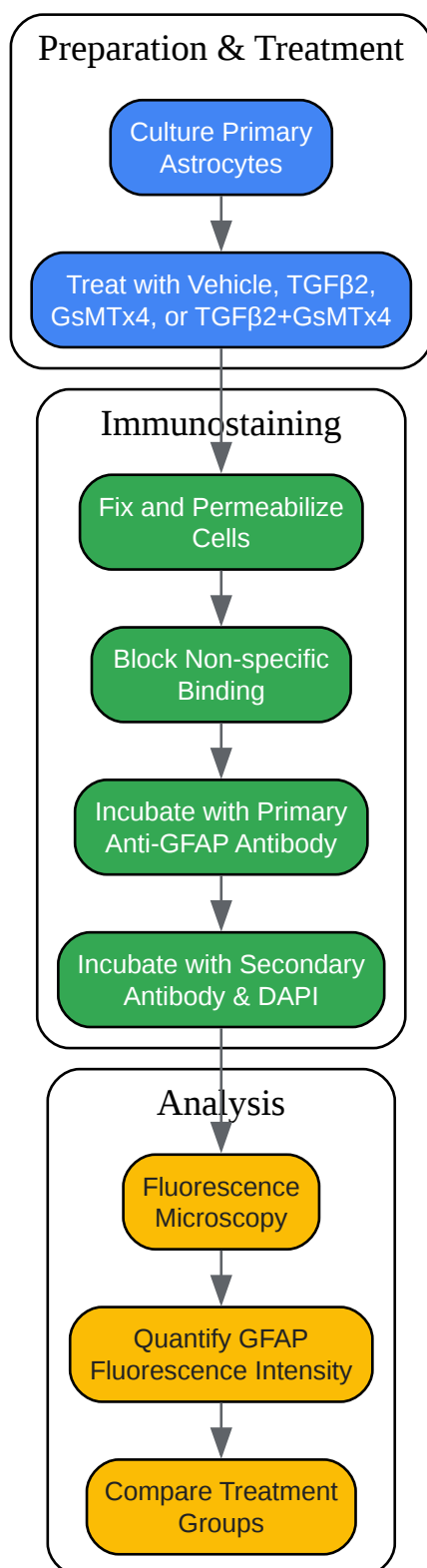


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Caption: Mechanism of **GsMTx4** as a gating modifier of Piezo1 channels.







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